

An In-depth Technical Guide to the Synthesis and Characterization of AM-087

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Compound of Interest

Compound Name: AM-087
CAS No.: 152674-96-9
Cat. No.: B16105594

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For Researchers, Scientists, and Drug Development Professionals

Abstract

AM-087 is a potent synthetic cannabinoid agonist that exhibits high affinity for the CB1 receptor. As a derivative of Δ^8 -tetrahydrocannabinol (Δ^8 -THC), its unique 3-position side chain, a (2-Methyl-6-bromohex-2-yl) group, is believed to contribute to its enhanced potency, which is approximately 100 times that of THC.^{[1][2]} This technical guide provides a comprehensive overview of the synthesis, characterization, and biological evaluation of **AM-087**, tailored for researchers and professionals in the field of drug development. This document outlines the probable synthetic pathways, analytical characterization methods, and in vitro experimental protocols to assess its activity as a CB1 receptor agonist.

Chemical Profile and Properties

A summary of the key chemical identifiers and properties of **AM-087** is presented in Table 1.

Property	Value	Reference
IUPAC Name	(6aR,10aR)-3-(2-Methyl-6-bromohex-2-yl)-6,6,9-trimethyl-6a,7,10,10a-tetrahydrobenzo[c]chromen-1-ol	[2]
Molecular Formula	C23H33BrO2	[2]
Molar Mass	421.419 g/mol	[2]
CAS Number	152674-96-9	[2]
Class	Dibenzopyran	
CB1 Receptor Affinity (Ki)	0.43 nM	[2]

Synthesis of AM-087

While a specific, detailed published synthesis of **AM-087** is not readily available in the public domain, a probable synthetic route can be inferred from established methods for the synthesis of 3-substituted Δ^8 -THC analogs. The general strategy involves the acid-catalyzed condensation of olivetol with a suitable terpene derivative, followed by the introduction of the specific side chain.

General Synthetic Approach

The synthesis of the Δ^8 -THC core typically involves the reaction of olivetol with a monoterpene such as p-mentha-2,8-dien-1-ol under acidic conditions.[3] For **AM-087**, a custom-synthesized resorcinol bearing the (2-Methyl-6-bromohex-2-yl) side chain would likely be used in place of olivetol.

Postulated Experimental Protocol

Step 1: Synthesis of 5-(2-Methyl-6-bromohex-2-yl)benzene-1,3-diol

A plausible route to this key intermediate would involve the Friedel-Crafts alkylation of 1,3-dimethoxybenzene with a suitable alkylating agent, followed by demethylation to yield the free resorcinol.

Step 2: Condensation to form **AM-087**

- To a solution of 5-(2-Methyl-6-bromohex-2-yl)benzene-1,3-diol in a suitable anhydrous solvent (e.g., dichloromethane), add an equimolar amount of (+)-p-mentha-2,8-dien-1-ol.
- Cool the mixture to 0°C and add a catalytic amount of a Lewis acid (e.g., boron trifluoride diethyl etherate).
- Allow the reaction to warm to room temperature and stir for several hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Extract the organic layer with an appropriate solvent (e.g., ethyl acetate), wash with brine, and dry over anhydrous sodium sulfate.
- Purify the crude product by column chromatography on silica gel to yield **AM-087**.

Characterization of **AM-087**

Comprehensive characterization is essential to confirm the identity and purity of the synthesized **AM-087**. The following analytical techniques are recommended.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H-NMR Spectroscopy: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the resorcinol moiety, the olefinic proton of the Δ⁸-THC core, and the various methyl and methylene groups of the tetracyclic system and the side chain.
- ¹³C-NMR Spectroscopy: The carbon NMR spectrum will provide signals for all 23 carbon atoms in the molecule, allowing for confirmation of the carbon skeleton.^{[4][5]}

Note: While specific NMR data for **AM-087** is not publicly available, researchers can compare the obtained spectra with data for Δ⁸-THC and other 3-substituted analogs to aid in structural elucidation.^{[4][6]}

Mass Spectrometry (MS)

Mass spectrometry is crucial for confirming the molecular weight of **AM-087**. High-resolution mass spectrometry (HRMS) should be used to determine the exact mass and confirm the elemental composition. The fragmentation pattern observed in the mass spectrum can provide further structural information.[\[7\]](#)[\[8\]](#)[\[9\]](#)

High-Performance Liquid Chromatography (HPLC)

HPLC is used to determine the purity of the synthesized compound. A reversed-phase C18 column with a mobile phase consisting of a mixture of acetonitrile and water with a small amount of formic acid is a common setup for cannabinoid analysis.[\[10\]](#)[\[11\]](#)[\[12\]](#) The retention time of the main peak corresponding to **AM-087** can be used for identification, and the peak area can be used to quantify its purity.

Biological Evaluation: In Vitro Characterization

The biological activity of **AM-087** as a CB1 receptor agonist can be characterized through a series of in vitro assays.

CB1 Receptor Binding Affinity

The affinity of **AM-087** for the CB1 receptor can be determined using a competitive radioligand binding assay. This assay measures the ability of **AM-087** to displace a known radiolabeled CB1 ligand (e.g., [³H]CP55,940) from the receptor. The inhibition constant (K_i) is then calculated from the IC₅₀ value.[\[13\]](#)

Experimental Protocol: CB1 Receptor Binding Assay

- Prepare cell membranes from a cell line stably expressing the human CB1 receptor.
- In a 96-well plate, incubate varying concentrations of **AM-087** with the cell membranes and a fixed concentration of a radiolabeled CB1 receptor agonist (e.g., [³H]CP55,940).
- After incubation, filter the mixture through a glass fiber filter to separate bound from free radioligand.
- Wash the filters and measure the radioactivity using a scintillation counter.

- Determine the concentration of **AM-087** that inhibits 50% of the specific binding of the radioligand (IC₅₀).
- Calculate the K_i value using the Cheng-Prusoff equation.

Functional Activity at the CB1 Receptor

The functional activity of **AM-087** as a CB1 agonist can be assessed by measuring its effect on downstream signaling pathways. Common assays include the cAMP accumulation assay, GTPyS binding assay, and β -arrestin recruitment assay.

CB1 receptors are G α i/o-coupled, and their activation leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.[\[14\]](#)[\[15\]](#)

Experimental Protocol: cAMP Accumulation Assay

- Plate cells expressing the human CB1 receptor in a multi-well plate.
- Pre-treat the cells with a phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.
- Stimulate the cells with forskolin (an adenylyl cyclase activator) in the presence of varying concentrations of **AM-087**.
- After incubation, lyse the cells and measure the intracellular cAMP concentration using a suitable detection kit (e.g., HTRF, ELISA, or BRET-based biosensors).[\[14\]](#)[\[16\]](#)
- Generate a dose-response curve to determine the EC₅₀ value of **AM-087** for the inhibition of forskolin-stimulated cAMP accumulation.

This assay directly measures the activation of G-proteins by the CB1 receptor upon agonist binding.[\[13\]](#)[\[17\]](#)[\[18\]](#)

Experimental Protocol: GTPyS Binding Assay

- Incubate cell membranes expressing the CB1 receptor with varying concentrations of **AM-087** in the presence of GDP and the non-hydrolyzable GTP analog, [³⁵S]GTPyS.

- Following incubation, separate the bound and free [^{35}S]GTPyS by filtration.
- Measure the amount of bound [^{35}S]GTPyS using a scintillation counter.
- Generate a dose-response curve to determine the EC50 and Emax values for **AM-087**-stimulated [^{35}S]GTPyS binding.

This assay measures the recruitment of β -arrestin to the CB1 receptor upon agonist activation, which is involved in receptor desensitization and signaling.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Experimental Protocol: β -Arrestin Recruitment Assay

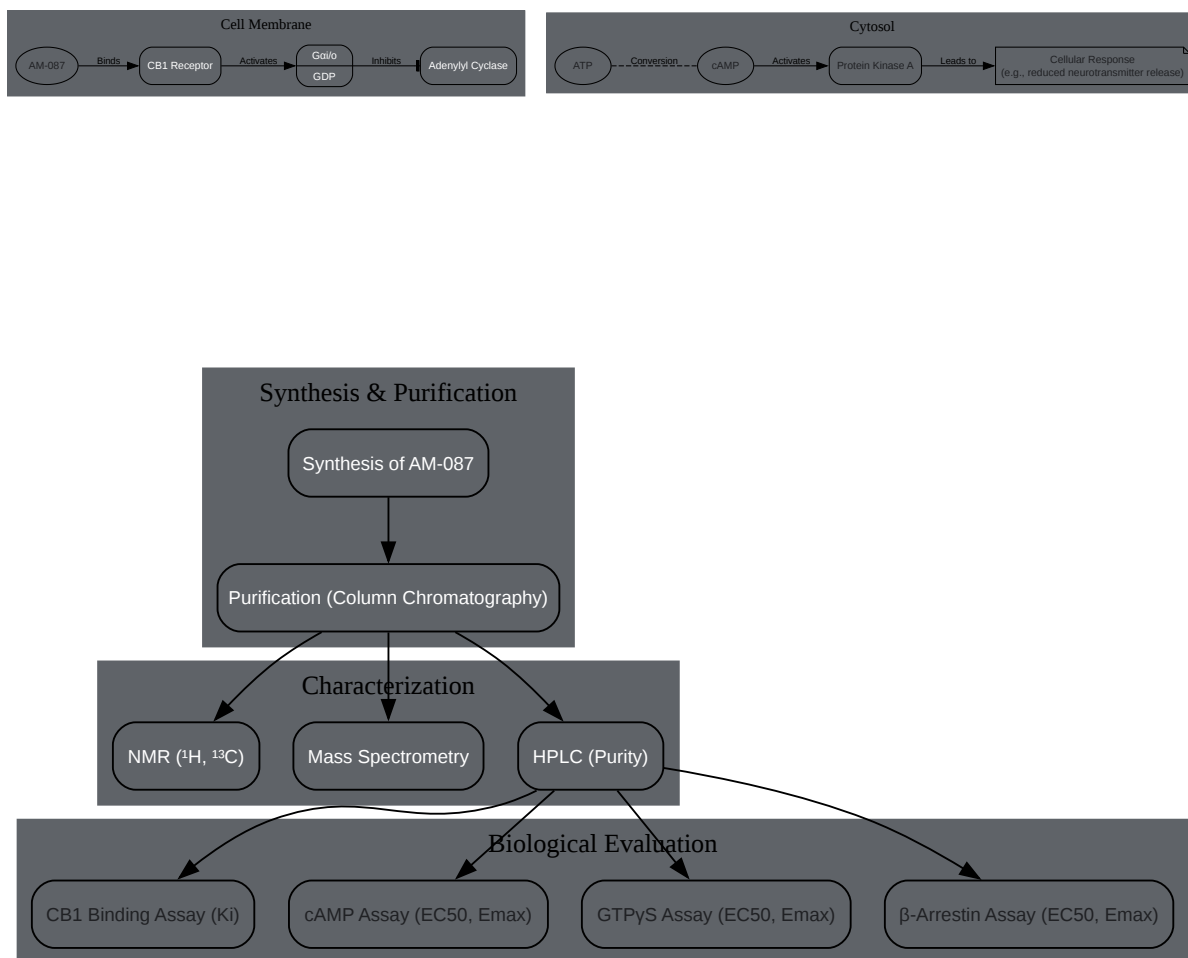
- Use a cell line co-expressing the human CB1 receptor and a β -arrestin fusion protein (e.g., linked to a reporter enzyme or fluorescent protein).
- Treat the cells with varying concentrations of **AM-087**.
- Measure the recruitment of β -arrestin to the receptor using a suitable detection method (e.g., luminescence, fluorescence, or BRET).
- Generate a dose-response curve to determine the EC50 and Emax values for **AM-087**-induced β -arrestin recruitment.

Data Presentation and Visualization

Quantitative Data Summary

Assay	Parameter	AM-087	Reference Compound (e.g., CP55,940)
CB1 Binding	Ki (nM)	Experimental Value	Known Value
cAMP Accumulation	EC50 (nM)	Experimental Value	Known Value
Emax (%)	Experimental Value	Known Value	
GTPyS Binding	EC50 (nM)	Experimental Value	Known Value
Emax (%)	Experimental Value	Known Value	
β-Arrestin Recruitment	EC50 (nM)	Experimental Value	Known Value
Emax (%)	Experimental Value	Known Value	

Signaling Pathway and Workflow Diagrams



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